

"2-Cyanocyclohexane-1-carboxylic acid" performance in specific synthetic transformations

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Compound of Interest

Compound Name: 2-Cyanocyclohexane-1-carboxylic
acid

Cat. No.: B040786

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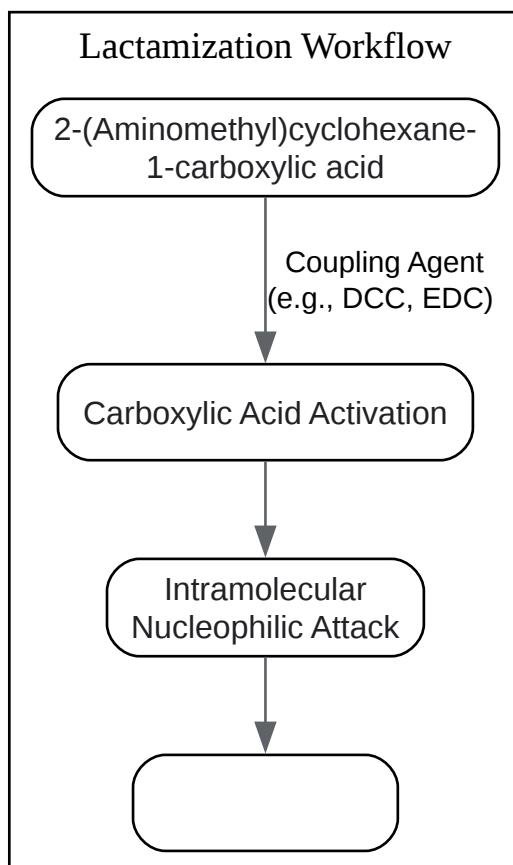
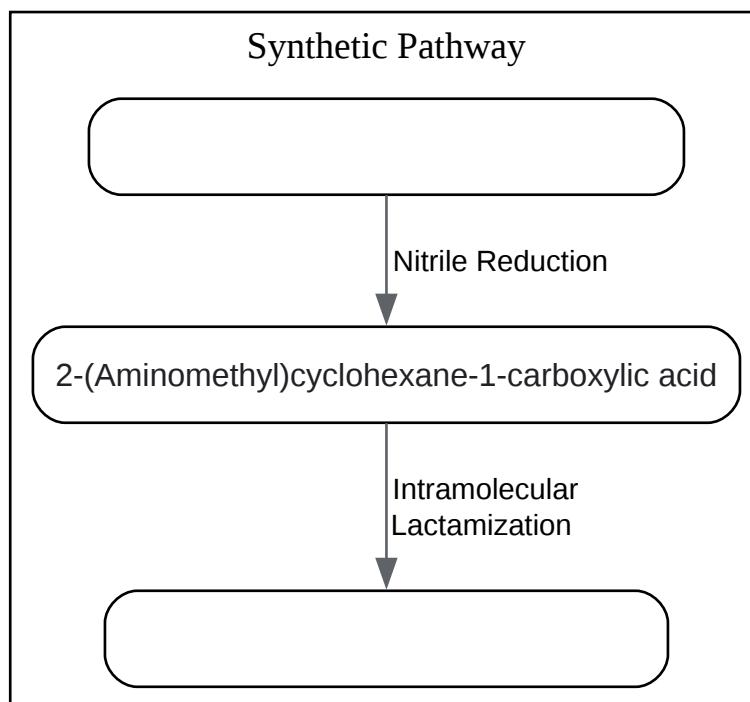
A Comparative Guide to the Synthetic Utility of 2-Cyanocyclohexane-1-carboxylic Acid

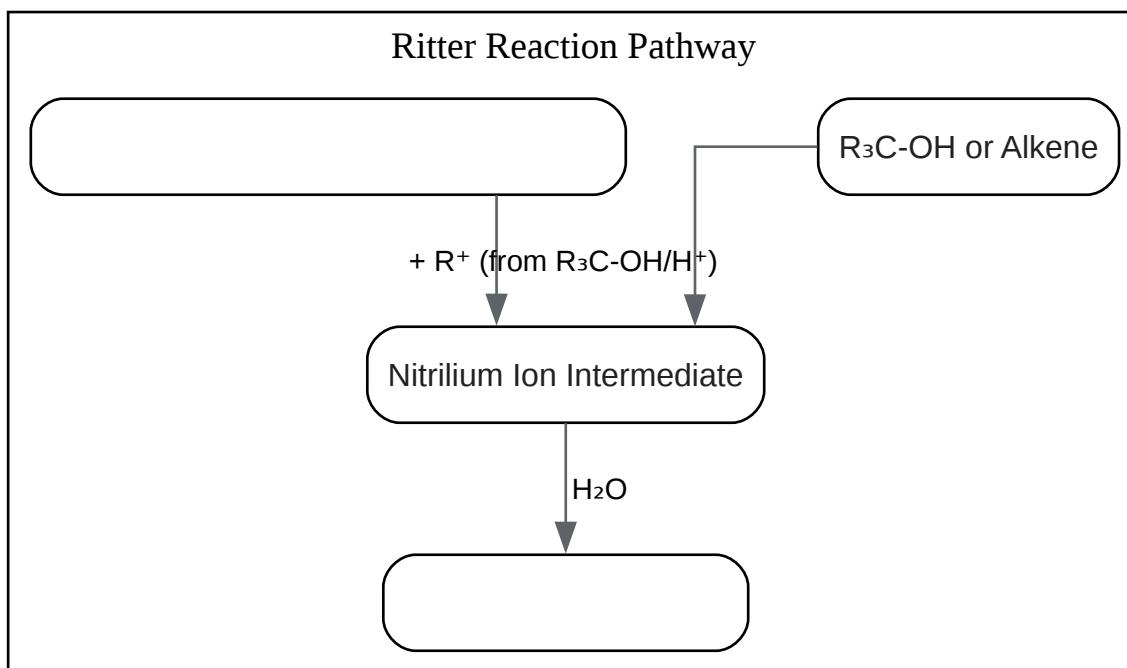
For Researchers, Scientists, and Drug Development Professionals

2-Cyanocyclohexane-1-carboxylic acid is a bifunctional molecule poised for a variety of synthetic transformations, offering a versatile scaffold for the construction of complex nitrogen-containing heterocycles. This guide provides an objective comparison of its performance in key synthetic steps, supported by available experimental data and detailed methodologies, to aid researchers in its effective utilization.

Core Synthetic Pathway: From Cyano-acid to Bicyclic Lactam

A primary application of **2-cyanocyclohexane-1-carboxylic acid** is its conversion to a bicyclic lactam, a structural motif present in numerous biologically active compounds. This transformation typically proceeds through a two-step sequence: reduction of the nitrile to a primary amine, followed by intramolecular cyclization.





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